

Basic Yellow 40: A Technical Guide for Fluorescent Pigment Applications

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Compound of Interest

Compound Name: Basic yellow 40

CAS No.: 12221-86-2

Cat. No.: B15555209

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Basic Yellow 40, a synthetic cationic dye, is a highly fluorescent compound with significant applications in various scientific and industrial fields.^[1] Known for its vibrant yellow-green fluorescence, it is a key component in the formulation of fluorescent pigments and has found a particular niche in forensic science for the enhancement of latent fingerprints.^{[2][3][4][5][6][7][8]} This technical guide provides an in-depth overview of **Basic Yellow 40**, including its physicochemical properties, synthesis, experimental protocols for its application, and safety considerations, with a focus on its role as a fluorescent pigment.

Physicochemical Properties

Basic Yellow 40 is an orange-yellow solid powder with good solubility in water and alcohol.^[1]^{[9][10]} Its chemical structure imparts a strong affinity for materials with negative charges, allowing it to bind effectively to various substrates.^[1] The key physical and chemical properties of **Basic Yellow 40** are summarized in the tables below.

General and Chemical Properties

Property	Value	Reference
Chemical Formula	C22H24ClN3O2	[1]
IUPAC Name	7-(diethylamino)-3-(1,3-dimethylbenzimidazol-3-ium-2-yl)chromen-2-one;chloride	[1]
Molecular Weight	397.9 g/mol	[1]
CAS Number	29556-33-0	[1][11]
Synonyms	Coumarin 40, Cationic Yellow 40, Cationic Fluorescent Yellow 10GFF, Maxilon Flavine 10GFF	[1][12][13]
Appearance	Orange-yellow solid powder	[1][9][10]
Color	Orange-yellow	[1]

Physical and Spectroscopic Properties

Property	Value	Reference
Melting Point	210-211°C (410-411.8°F)	[1]
Solubility	Soluble in water, methanol, and ethanol; Insoluble in petroleum ether	[1][14]
Density	0.41 g/cm ³	[1]
λ _{max} (Wavelength of Maximum Absorption)	410 nm, 432 - 436 nm	[1][10]
Fluorescence Excitation Range	365 - 485 nm	[3][8][15]
Fluorescence Emission	Bright yellow/green	[4][5]

Synthesis of Basic Yellow 40

The manufacturing of **Basic Yellow 40** involves a multi-step chemical synthesis. While specific proprietary methods may vary, the general process involves the condensation reaction of 1,3-Dimethyl-1H-benzo[d]imidazol-2(3H)-one with 7-Dimethylaminocoumarin, followed by conversion into its chloride salt.^[16] A more general description of its synthesis mentions the reaction of aromatic amines with diazotized aromatic compounds.^[1]

A detailed, step-by-step experimental protocol for the synthesis of **Basic Yellow 40** from basic starting materials is not publicly available in the reviewed literature. The synthesis is described as a complex chemical process, and commercial production is typically carried out by specialized chemical manufacturers.^[1]

Applications in Fluorescent Pigments

Basic Yellow 40 is a key component in the formulation of fluorescent pigments due to its intense color and brilliant fluorescence.^[17] These pigments are utilized in a variety of applications, including printing inks, textile printing, and coloring of plastics.^{[17][18]}

Formulation of a Fluorescent Yellow Pigment

One example of a process for preparing a fluorescent yellow pigment involves the polycondensation of a mixture containing C.I. **Basic Yellow 40**.^[17]

Example Formulation:

A mixture for a fluorescent yellow pigment can be prepared with the following components by weight:

- Benzoic acid: 10.5%
- Isophorone diamine: 43.7%
- Isophthalic acid: 42.7%
- C.I. **Basic Yellow 40**: 3.1%^[17]

The manufacturing process typically involves heating this mixture to induce polycondensation, followed by cooling and micronization of the resulting solid to achieve the desired particle size for a pigment.^[17]

Experimental Protocols: Forensic Application in Latent Fingerprint Enhancement

The most well-documented application of **Basic Yellow 40** is in forensic science as a fluorescent dye stain to enhance latent fingerprints that have been developed with cyanoacrylate (super glue) fuming.^{[2][3][4][5][6][7][8][13][15][19]} The dye adheres to the polymerized cyanoacrylate, making the fingerprint ridges fluoresce brightly under a forensic light source.^[19]

Preparation of Basic Yellow 40 Working Solution

A common working solution is prepared by dissolving **Basic Yellow 40** powder in methanol.^{[13][19]}

Materials:

- **Basic Yellow 40** powder
- Methanol
- Glass beakers
- Stirring rod

Protocol:

- Weigh 3 grams of **Basic Yellow 40** powder and place it into a clean beaker capable of holding at least 1000 ml.^[19]
- Measure 1000 ml of methanol in a separate beaker.^[19]
- Slowly add the methanol to the beaker containing the **Basic Yellow 40** powder while continuously stirring.^[19]

- Continue stirring until all the powder is completely dissolved.[19]
- Store the solution in a clearly labeled, dark, stoppered glass bottle.[13] The working solution has a shelf life of approximately six months.[13][15]

Application of Basic Yellow 40 to Cyanoacrylate-Fumed Prints

This procedure should be performed in a fume hood while wearing appropriate personal protective equipment.[13][19][20]

Materials:

- **Basic Yellow 40** working solution
- Item with cyanoacrylate-developed latent prints
- Tray, aerosol sprayer, or squeegee bottle[13]
- Forensic light source or UV lamp (365 nm - 500 nm)[13][15]
- Yellow or 515(BP 35) bandpass filter for photography[13]
- Protective goggles (UV protection and yellow-colored)[13]

Protocol:

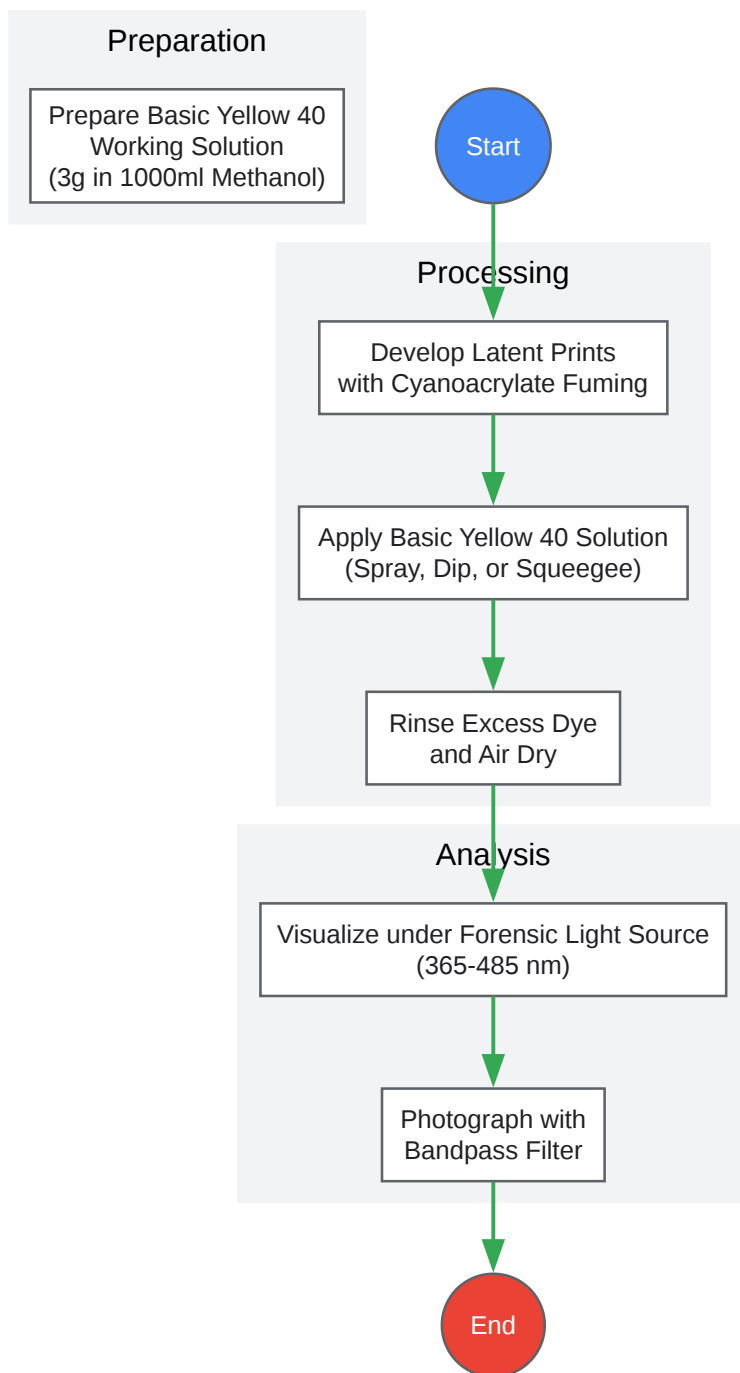
- Apply the **Basic Yellow 40** working solution to the surface with the cyanoacrylate-developed prints. This can be done by immersing the item in a tray of the solution for about 5 seconds, spraying the solution onto the surface, or applying it with a squeegee bottle.[13]
- Rinse the excess dye from the surface with water or, in some cases, alcohol.[21] Some protocols suggest that for plastic surfaces, it may be optimal to first examine the prints without rinsing and then rinse if necessary.[21]
- Allow the item to air dry completely.

- View the treated prints in a darkened environment using a forensic light source in the 365 nm to 485 nm range.[3][8][13] Use appropriate protective goggles (yellow-colored for blue light sources and UV-protective for UV lamps).[13]
- The latent prints will fluoresce a bright yellow-green color.[4][5]
- Photograph the fluorescent prints using a camera equipped with a yellow-colored or a 515(BP 35) bandpass filter to capture the fluorescence and block out the excitation light.[13]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the application of **Basic Yellow 40** in latent fingerprint enhancement.

Workflow for Latent Fingerprint Enhancement with Basic Yellow 40

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Caption: Workflow for Latent Fingerprint Enhancement.

Safety and Handling

Basic Yellow 40 is considered a hazardous chemical and should be handled with appropriate precautions.^[22] It is harmful if swallowed and causes serious eye irritation.^{[1][14]}

- Handling: Use in a well-ventilated area or under a fume hood.^{[19][20][23]} Avoid generating dust.^{[14][23]} Avoid contact with skin, eyes, and clothing.^{[20][22][23]} Wash hands thoroughly after handling.^{[1][14]}
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and protective clothing.^{[20][23]} An approved respirator may be necessary if ventilation is inadequate.^{[23][24]}
- Storage: Store in a cool, dry place in a tightly closed container.^{[14][23]} Keep away from heat, sparks, and open flames as the methanol solution is flammable.^{[19][22][24]}
- Stability: The compound is stable under normal temperatures and pressures.^{[22][23]} It is incompatible with strong oxidizing and reducing agents.^{[22][23]}

Conclusion

Basic Yellow 40 is a versatile and powerful fluorescent dye with significant utility in the formulation of fluorescent pigments and as a critical tool in forensic science. Its strong fluorescence, coupled with its chemical properties, allows for the creation of vibrant pigments and the highly sensitive detection of evidence. Researchers and professionals in drug development may find its fluorescent properties and affinity for certain substrates of interest for potential labeling and imaging applications, although such uses are not as well-documented as its forensic applications. Proper handling and adherence to safety protocols are essential when working with this compound.

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